

Ethyl 3-phenylbut-2-enoate: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Ethyl 3-phenylbut-2-enoate

Cat. No.: B133697

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Ethyl 3-phenylbut-2-enoate**. The information presented is curated for professionals in research, scientific, and drug development fields to ensure the integrity and reliability of this compound in experimental and developmental settings.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **Ethyl 3-phenylbut-2-enoate** is crucial for its proper handling and storage.

Property	Value	Reference
CAS Number	1504-72-9	[1]
Molecular Formula	C ₁₂ H ₁₄ O ₂	[1]
Molecular Weight	190.24 g/mol	[1]
Boiling Point	142-144 °C at 15 mm Hg	[1]
Density	1.042 g/mL at 25 °C	[1]
Appearance	Yellow oil	[1]

Stability Profile

While specific, quantitative stability data for **Ethyl 3-phenylbut-2-enoate** is not extensively available in peer-reviewed literature, its chemical structure suggests susceptibility to two primary degradation pathways: hydrolysis and oxidation.

Potential Degradation Pathways:

- **Hydrolysis:** The ester functional group in **Ethyl 3-phenylbut-2-enoate** can undergo hydrolysis, particularly in the presence of acidic or basic conditions, to yield 3-phenylbut-2-enoic acid and ethanol.
- **Oxidation:** The presence of a carbon-carbon double bond and a phenyl group makes the molecule susceptible to oxidation. Similar compounds have been shown to degrade in the presence of air (oxygen).^[2] Potential oxidation products could include benzaldehyde and benzoic acid.^[2] The double bond can also undergo reactions such as hydrogenation and halogenation.^[3]

Forced Degradation Studies:

Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of a compound. Based on ICH guidelines, a forced degradation study for **Ethyl 3-phenylbut-2-enoate** would typically involve exposing it to the following conditions:

- **Acidic Conditions:** e.g., 0.1 M HCl at elevated temperature.
- **Basic Conditions:** e.g., 0.1 M NaOH at elevated temperature.
- **Oxidative Conditions:** e.g., 3% H₂O₂ at room temperature.
- **Thermal Stress:** e.g., heating at a temperature below its boiling point.
- **Photostability:** e.g., exposure to UV and visible light.

The following table summarizes potential degradation products that could be anticipated based on the structure of **Ethyl 3-phenylbut-2-enoate** and data from related compounds.

Degradation Condition	Potential Degradation Products
Acid/Base Hydrolysis	3-Phenylbut-2-enoic acid, Ethanol
Oxidation	Benzaldehyde, Benzoic Acid, Epoxides, Diols
Thermal	Isomers, Oligomers
Photolytic	Isomers, Cyclization products

Recommended Storage and Handling

Proper storage and handling are paramount to maintaining the quality and stability of **Ethyl 3-phenylbut-2-enoate**.

Storage Conditions:

Based on supplier recommendations and the compound's chemical nature, the following storage conditions are advised:

Parameter	Recommendation
Temperature	2-8°C[4]
Atmosphere	Sealed in a dry, inert atmosphere[5]
Light	Keep in a dark place[5]
Container	Tightly sealed, appropriate for organic liquids

Storing the compound in an organic solvent may also inhibit degradation.[2]

Handling Precautions:

Standard laboratory safety practices should be employed when handling **Ethyl 3-phenylbut-2-enoate**.

- Handle in a well-ventilated area.[6]

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[\[6\]](#)
- Avoid contact with skin and eyes.[\[6\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[7\]](#)[\[8\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[6\]](#)[\[7\]](#)

Experimental Protocols

General Protocol for a Forced Degradation Study:

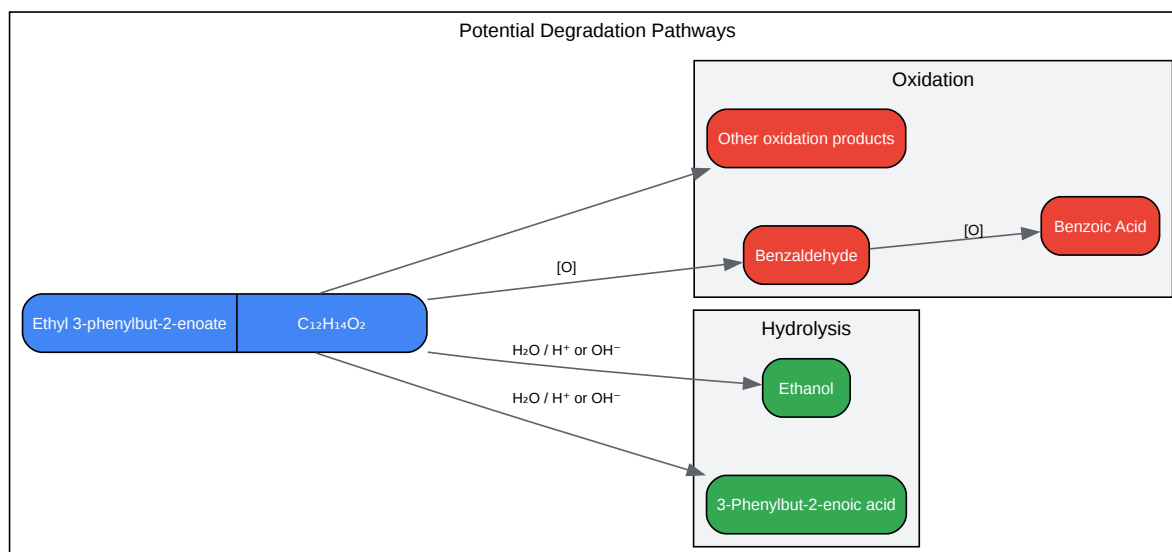
This protocol outlines a general procedure for conducting a forced degradation study on **Ethyl 3-phenylbut-2-enoate**.

- Sample Preparation: Prepare solutions of **Ethyl 3-phenylbut-2-enoate** in a suitable solvent (e.g., acetonitrile or methanol) at a known concentration.
- Stress Conditions:
 - Acid Hydrolysis: Add an equal volume of 0.1 M HCl to the sample solution. Heat at 60°C for a specified period (e.g., 24, 48 hours).
 - Base Hydrolysis: Add an equal volume of 0.1 M NaOH to the sample solution. Keep at room temperature for a specified period.
 - Oxidation: Add an equal volume of 3% H₂O₂ to the sample solution. Keep at room temperature for a specified period.
 - Thermal Degradation: Store a solid or liquid sample at an elevated temperature (e.g., 70°C) for a specified period.
 - Photodegradation: Expose the sample solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter.

- **Sample Analysis:** At each time point, withdraw an aliquot of the stressed sample, neutralize if necessary, and dilute to a suitable concentration for analysis.
- **Analytical Method:** Analyze the samples using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS), to separate the parent compound from any degradation products.
- **Peak Identification:** Identify and characterize the degradation products using techniques such as mass spectrometry and NMR.

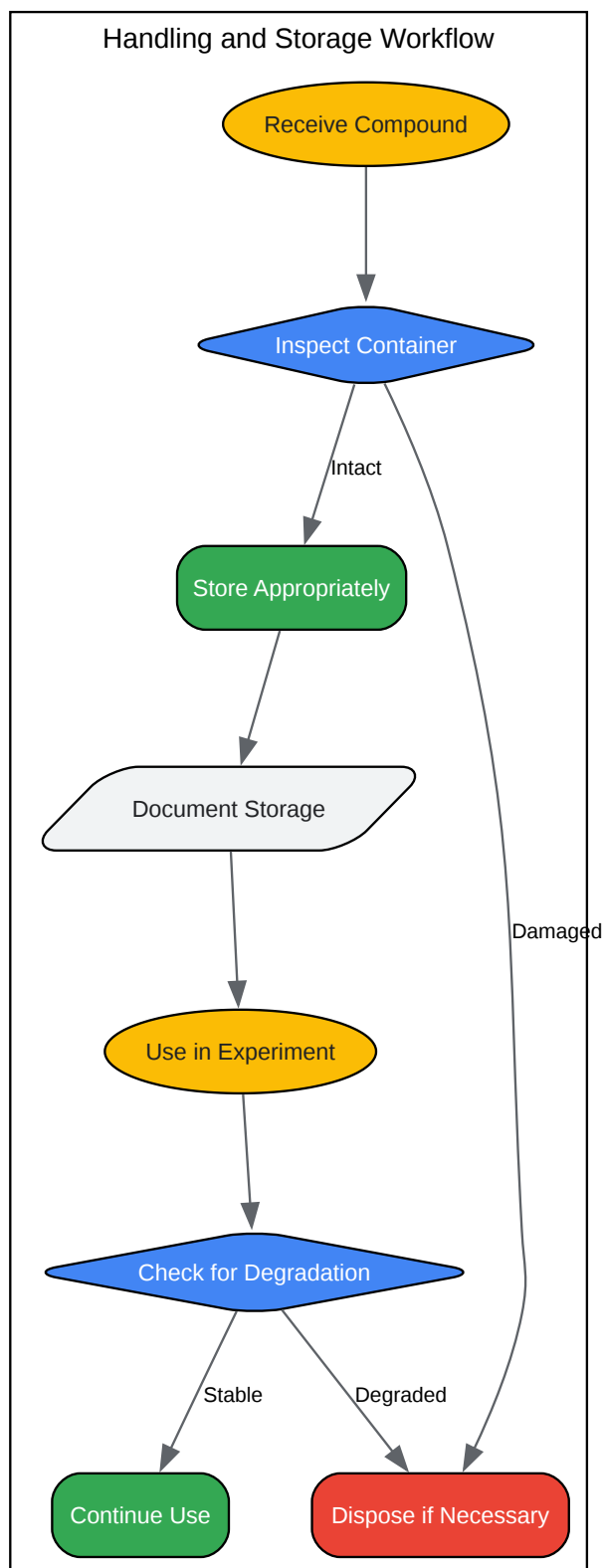
Visualizations

The following diagrams illustrate key aspects of the stability and handling of **Ethyl 3-phenylbut-2-enoate**.



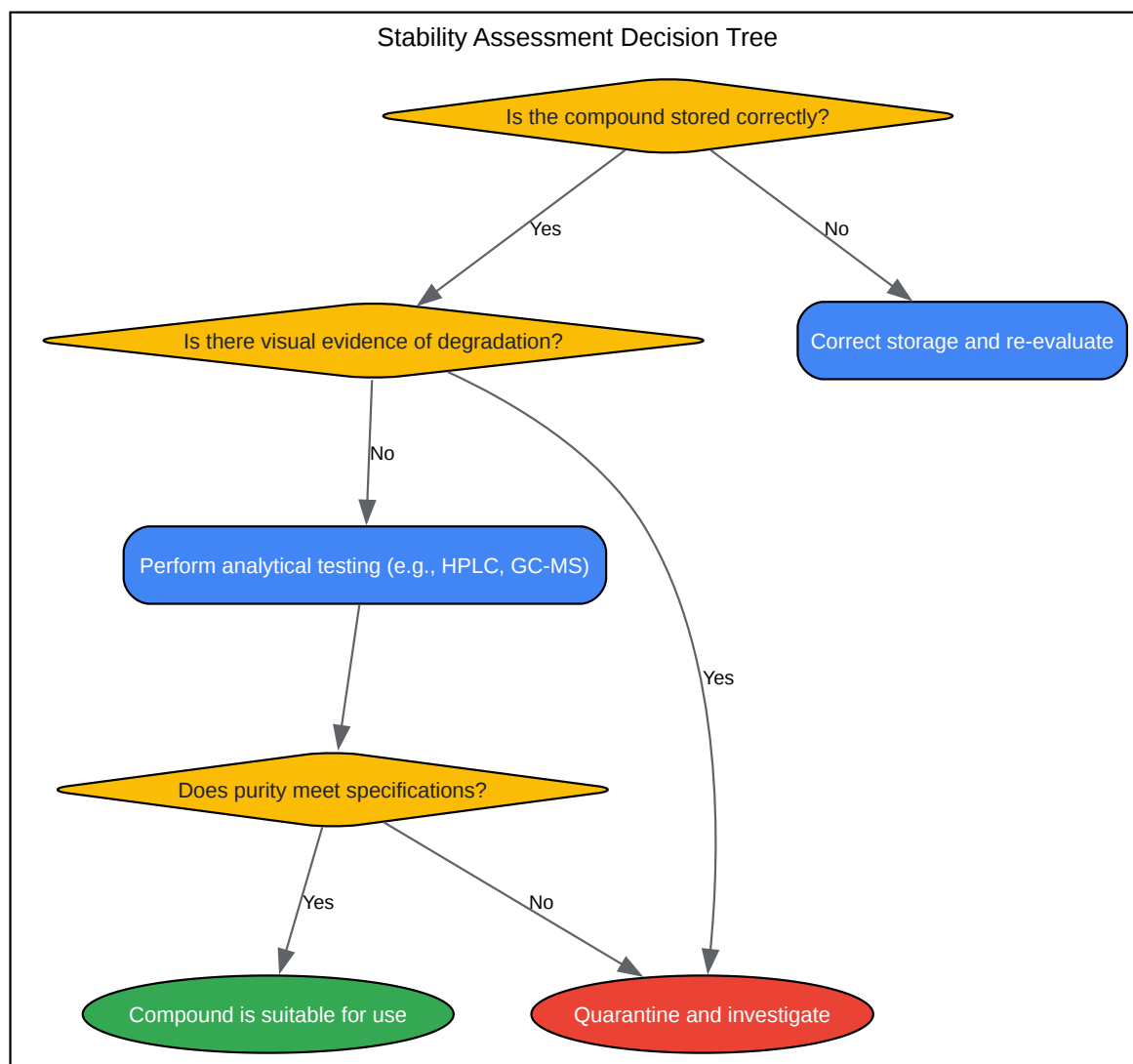
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Caption: Potential degradation pathways of **Ethyl 3-phenylbut-2-enoate**.



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Caption: Workflow for proper handling and storage.



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Caption: Decision tree for assessing the stability of **Ethyl 3-phenylbut-2-enoate**.

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